

The Biological Effects of BI-1950: A Technical Guide

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Compound of Interest

Compound Name: BI-1950

Cat. No.: B12426661

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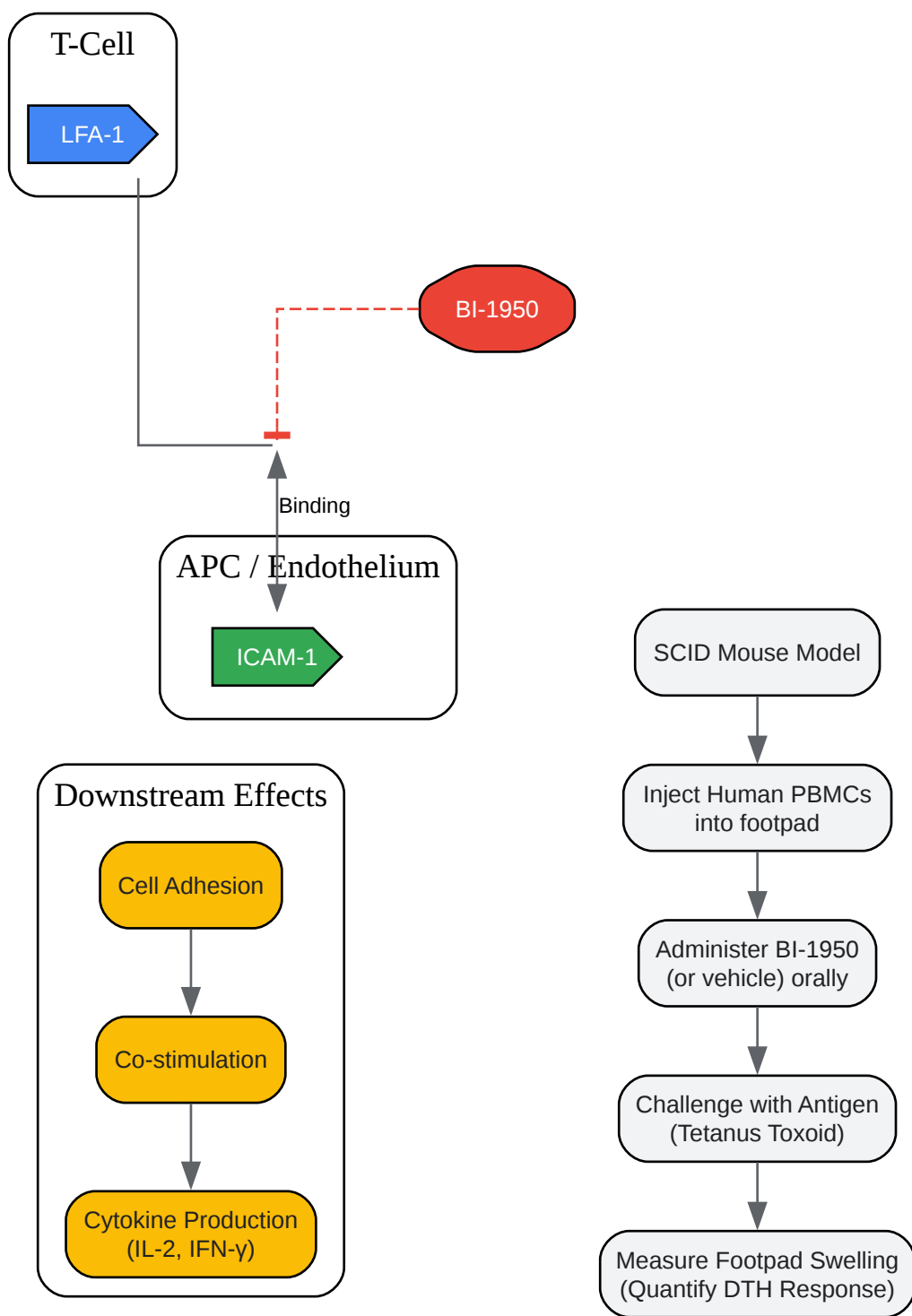
For Researchers, Scientists, and Drug Development Professionals

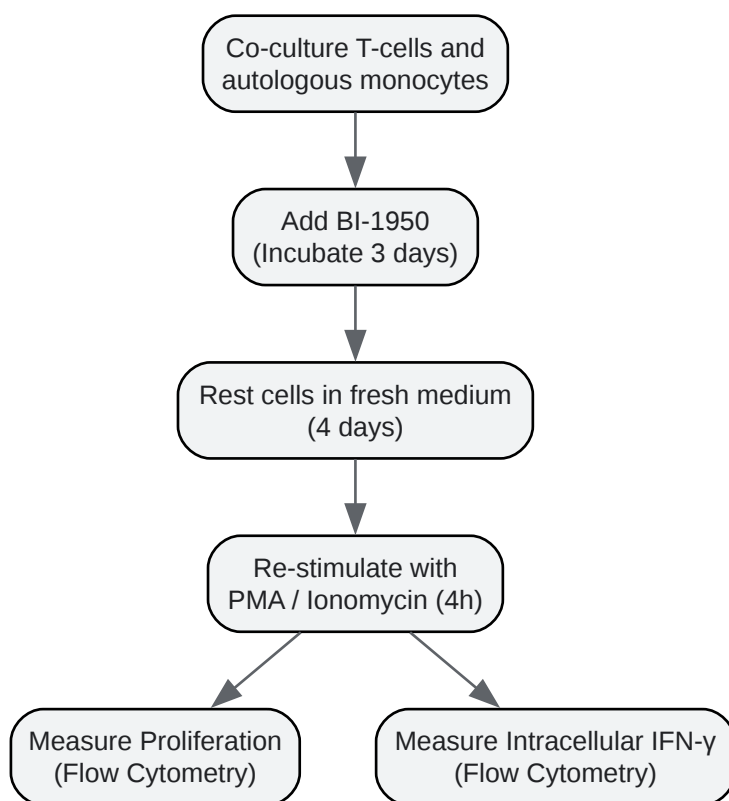
This document provides an in-depth overview of the biological effects, mechanism of action, and experimental profile of **BI-1950**, a potent and selective chemical probe for the lymphocyte function-associated antigen-1 (LFA-1). All data is compiled from publicly available scientific literature and resources.

Core Mechanism of Action

BI-1950 is a small molecule inhibitor of the integrin LFA-1.[1][2] LFA-1, a heterodimer composed of the alpha-L (ITGAL, CD11a) and beta-2 (ITGB2, CD18) subunits, is a key receptor on the surface of lymphocytes.[3] It mediates immune cell adhesion and co-stimulatory signaling through its interaction with its primary ligand, the Intercellular Adhesion Molecule 1 (ICAM-1), which is expressed on antigen-presenting cells (APCs) and endothelial cells.[1][3]

BI-1950 selectively binds to the I-domain of the ITGAL subunit, sterically preventing the LFA-1/ICAM-1 interaction.[3] This disruption of cellular adhesion directly inhibits downstream signaling pathways essential for T-cell activation, cytokine production, and proliferation.[1][4]





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